

Essential Safety and Logistical Information for Handling Omeprazole Sulfide-d3

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Compound of Interest

Compound Name: Omeprazole sulfide-d3

Cat. No.: B602696

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential procedural information for the safe use and disposal of **Omeprazole sulfide-d3**, a deuterated metabolite of Omeprazole used as an internal standard in quantitative analysis.^{[1][2]}

Hazard Identification and Personal Protective Equipment (PPE)

Omeprazole sulfide-d3 is classified as a material that can cause moderate skin and eye irritation.^[3] It may also cause respiratory tract irritation and may be harmful if swallowed or inhaled.^[3] GHS classifications indicate it can cause skin irritation, serious eye irritation, and may cause an allergic skin reaction.^[3] Therefore, adherence to strict safety protocols is essential.

Engineering Controls:

- Work should be conducted in a well-ventilated area.^{[4][5]}
- Appropriate exhaust ventilation should be in place where dust may form.^[3]
- Ensure eyewash stations and safety showers are readily accessible.^{[5][6]}

Personal Protective Equipment (PPE): A comprehensive PPE plan is critical to minimize exposure.

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4]
Skin Protection	Impervious clothing and chemical-resistant gloves.[4][5] Contaminated work clothing should not be allowed out of the workplace.[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[6]

Operational Plan: Step-by-Step Guidance

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[3][4]
- The recommended long-term storage temperature is -20°C.[3][5] For solutions in solvent, storage at -80°C is recommended for up to 6 months.[1]

2. Handling and Use:

- Handle in a well-ventilated area to avoid the formation of dust and aerosols.[3][4]
- Wear all required PPE as specified in the table above.
- Avoid contact with skin, eyes, and clothing.[4][6] Do not breathe dust, gas, mist, vapors, or spray.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- Wash hands thoroughly after handling.[5]

3. Accidental Release Measures:

- In case of a spill, evacuate personnel to a safe area.[\[4\]](#)[\[5\]](#)
- Ensure adequate ventilation and remove all sources of ignition.[\[4\]](#)
- Wear full personal protective equipment, including a self-contained breathing apparatus if necessary.[\[4\]](#)[\[5\]](#)
- Prevent the substance from entering drains or water courses.[\[4\]](#)[\[5\]](#)
- For cleanup, sweep up the solid material and place it into a suitable, closed container for disposal.[\[3\]](#) Surfaces can be decontaminated by scrubbing with alcohol.[\[5\]](#)

4. First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.[\[3\]](#)[\[4\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[3\]](#)
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[3\]](#)[\[5\]](#)
- If swallowed: Immediately call a doctor.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure safety.

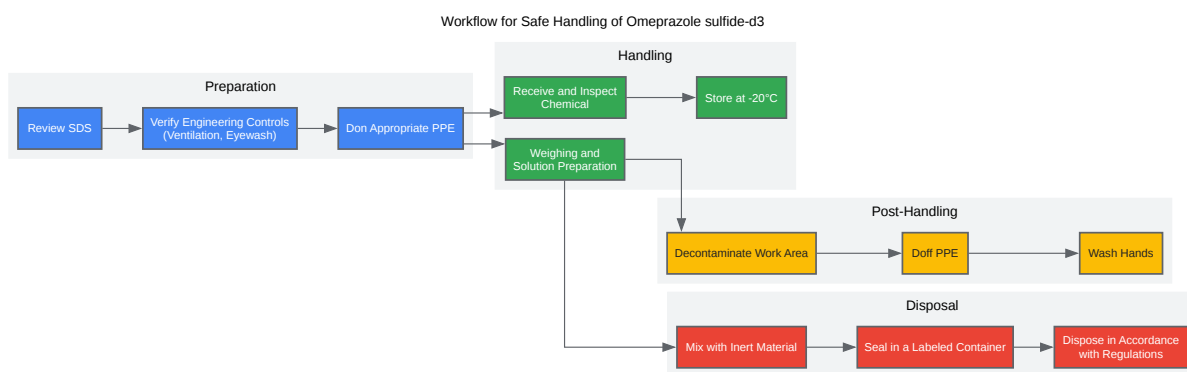
- Dispose of contents and containers in accordance with all local, state, and federal regulations.[\[4\]](#)[\[5\]](#)
- For non-regulated laboratory waste, the recommended procedure is to mix the compound with an unappealing substance like cat litter or used coffee grounds.[\[7\]](#)[\[8\]](#)
- Place the mixture in a sealed plastic bag or other sealable container to prevent leakage.[\[7\]](#)[\[8\]](#)
- The sealed container can then be disposed of in the regular trash.[\[9\]](#)

- Scratch out all personal or identifying information on the original container before recycling or disposing of it.[8]
- Do not flush down the toilet or pour down the drain unless specifically instructed to do so.[9]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₇ H ₁₆ D ₃ N ₃ O ₂ S[2][10]
Molecular Weight	332.4 g/mol [11]
Melting Point	115-119 °C[5]
Flash Point	280.2°C[5]
Storage Temperature	-20°C (long term)[3][5]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Omeprazole sulfide-d3** from preparation to disposal.

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